

Application Notes and Protocols for SKI-V in In Vivo Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SKI V

Cat. No.: B8117085

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the dosage, administration, and experimental protocols for the use of SKI-V, a sphingosine kinase (SphK) inhibitor, in in vivo research models. The data presented is compiled from preclinical studies investigating the therapeutic potential of SKI-V, primarily in oncology.

Overview of SKI-V

SKI-V is a non-lipid, small molecule inhibitor of sphingosine kinases (SphK1 and SphK2), enzymes that catalyze the formation of the signaling lipid sphingosine-1-phosphate (S1P). By inhibiting SphK, SKI-V disrupts the cellular "sphingolipid rheostat," leading to an accumulation of pro-apoptotic ceramides and a reduction in pro-survival S1P.^{[1][2]} This mechanism underlies its anti-proliferative and pro-apoptotic effects observed in various cancer cell lines. Furthermore, SKI-V has been shown to inhibit the Akt-mTOR signaling pathway, a critical regulator of cell growth and survival.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative data from in vivo studies utilizing SKI-V.

Table 1: In Vivo Dosage and Administration of SKI-V

Animal Model	Cancer Type	Dosage	Administration Route	Dosing Schedule	Reference
Nude Mice	Cervical Cancer	25 mg/kg	Intraperitoneal (i.p.)	Daily	[1]
Nude Mice	Osteosarcoma	30 mg/kg	Intraperitoneal (i.p.)	Daily	

Table 2: Summary of In Vivo Efficacy of SKI-V

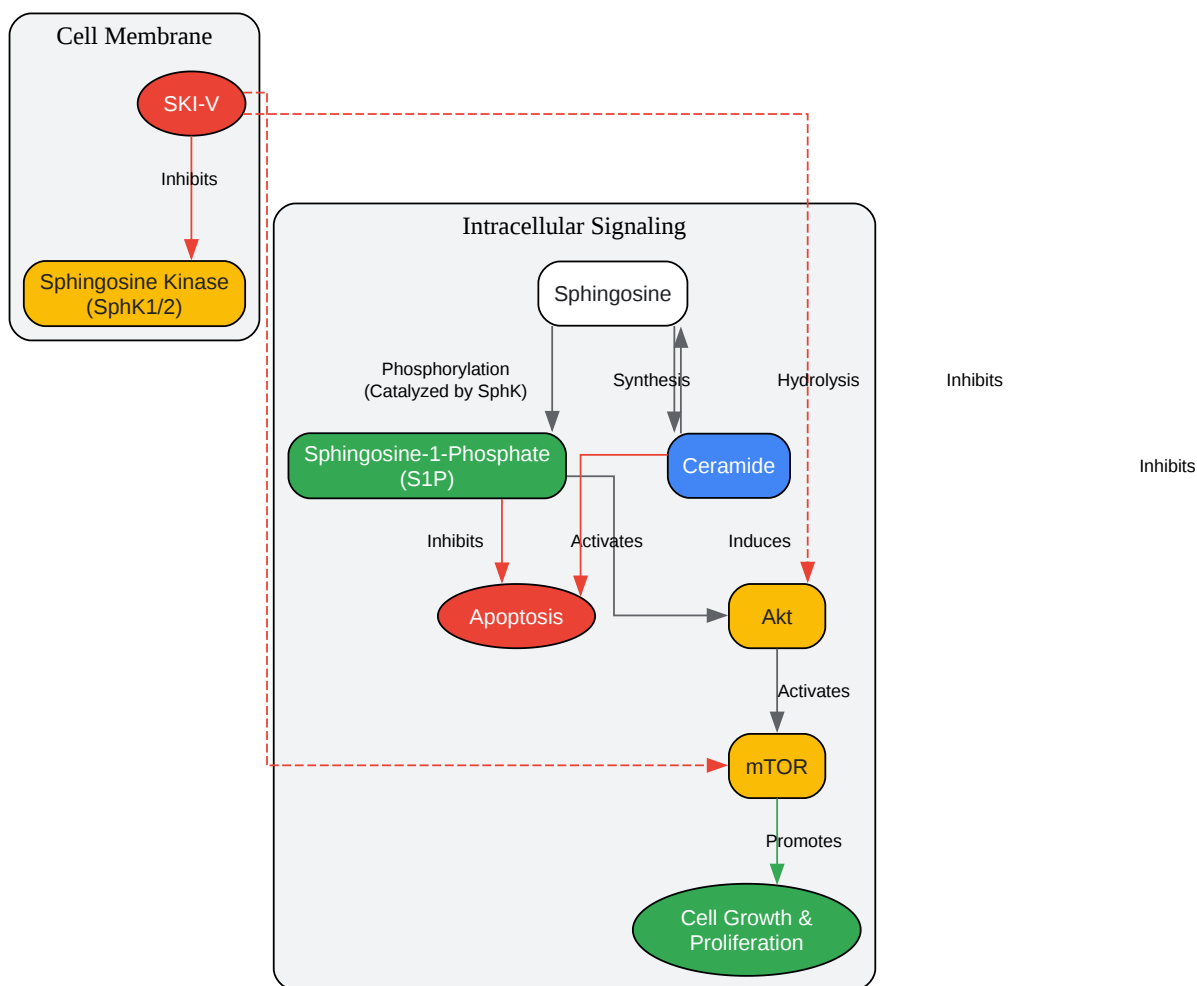
Cancer Type	Animal Model	Key Findings	Reference
Cervical Cancer	Nude Mice Xenograft	Significantly suppressed subcutaneous tumor growth.	
Osteosarcoma	Nude Mice Xenograft	Potently suppressed xenograft tumor growth.	

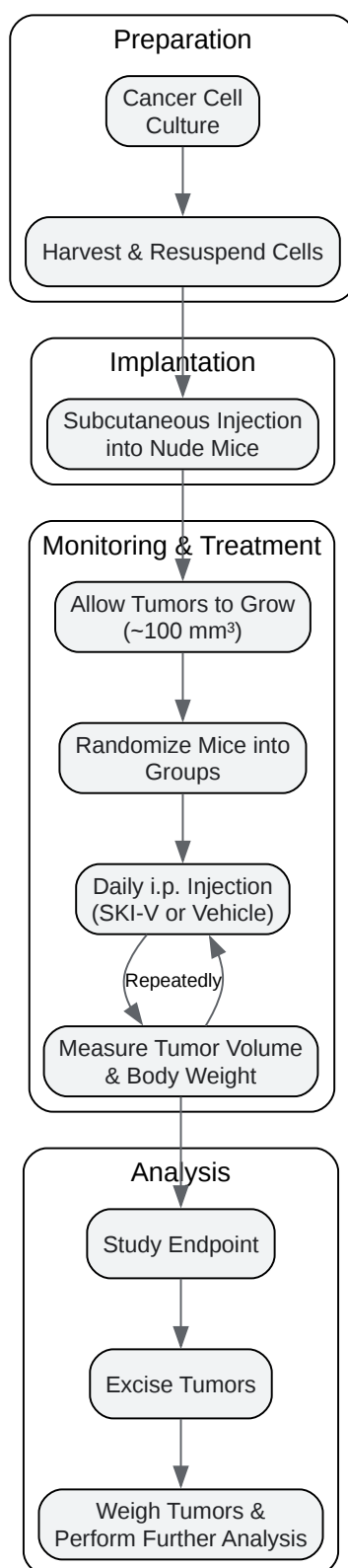
Table 3: Reported Toxicity Profile of SKI-V

Animal Model	Doses Tested	Observed Toxicity	Reference
Swiss-Webster and BALB/c Nude Mice	Up to 75 mg/kg	No immediate or delayed toxicity reported.	
Nude Mice (Cervical Cancer Study)	25 mg/kg daily	No apparent toxicities; no significant difference in mice body weights compared to vehicle control.	

Signaling Pathway

SKI-V primarily targets sphingosine kinase (SphK), leading to a cascade of downstream effects that culminate in reduced cell proliferation and increased apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The sphingosine kinase inhibitor SKI-V suppresses cervical cancer cell growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. The anti-osteosarcoma cell activity by the sphingosine kinase 1 inhibitor SKI-V - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for SKI-V in In Vivo Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8117085/docs#application-notes-and-protocols-for-ski-v-in-in-vivo-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)